

Tert-butyl 3-ethenylazetidine-1-carboxylate molecular weight

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Compound of Interest

Compound Name: *Tert-butyl 3-ethenylazetidine-1-carboxylate*

Cat. No.: *B1321209*

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An In-depth Guide to the Molecular Weight of **Tert-butyl 3-ethenylazetidine-1-carboxylate**

This technical guide provides a detailed breakdown of the molecular weight of **tert-butyl 3-ethenylazetidine-1-carboxylate**, a heterocyclic building block utilized by researchers, scientists, and drug development professionals in the synthesis of novel compounds.

Molecular Composition and Weight

Tert-butyl 3-ethenylazetidine-1-carboxylate is an organic compound with the chemical formula $C_{10}H_{17}NO_2$.^{[1][2]} Its molecular weight is a fundamental property, essential for stoichiometric calculations in chemical reactions and for the characterization of synthesized molecules. The calculated molecular weight of this compound is approximately 183.25 g/mol .^[1]

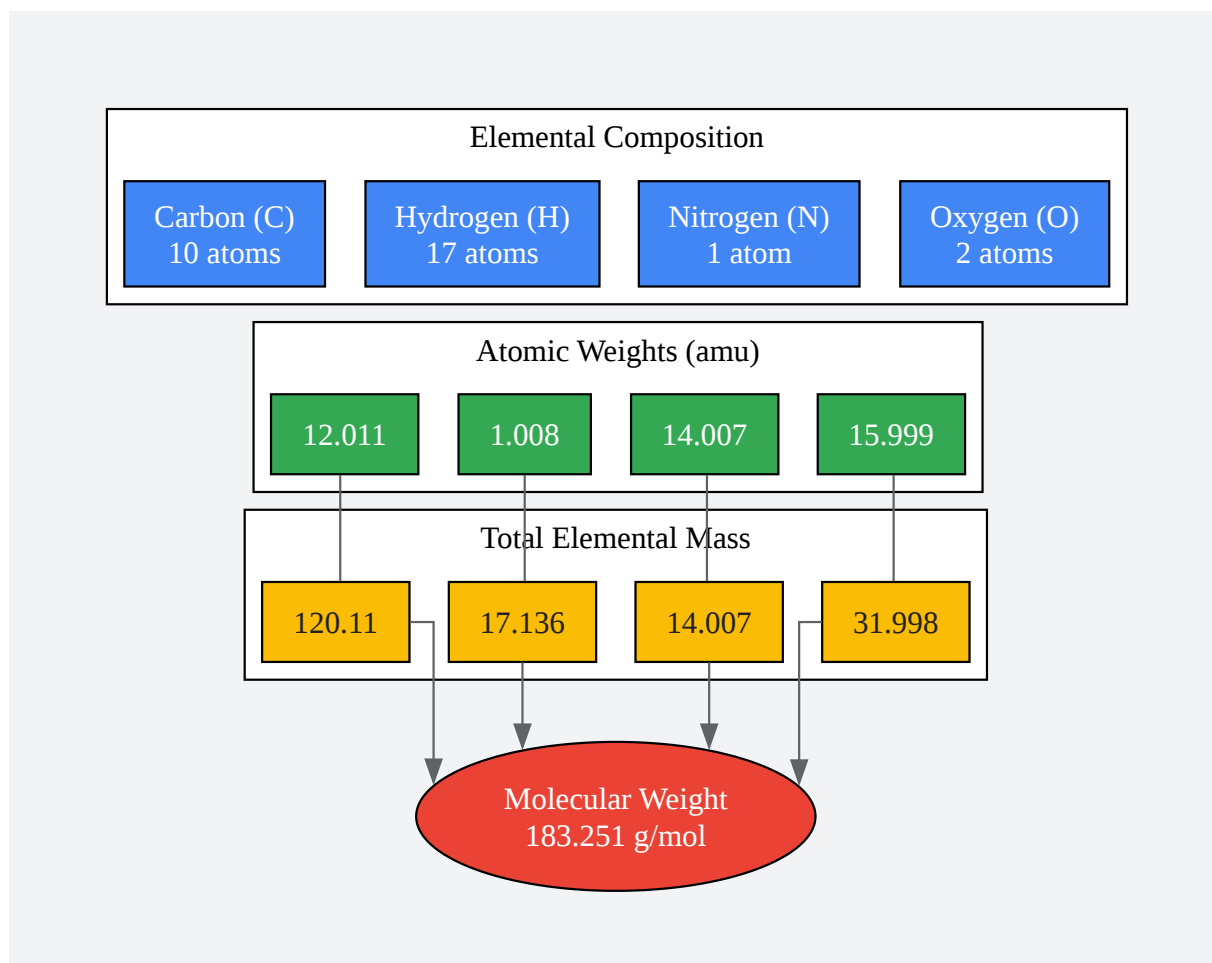
Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The table below outlines the contribution of each element to the total molecular weight.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	10	12.011	120.11
Hydrogen	H	17	1.008	17.136
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total	183.251			

Logical Representation of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the elemental components and the final calculated molecular weight of the compound.



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Caption: Molecular weight calculation workflow.

Experimental Considerations

While the theoretical molecular weight is calculated based on standard atomic weights, the experimental determination of molecular weight is typically performed using mass spectrometry. This technique provides the mass-to-charge ratio of ionized molecules, allowing for the confirmation of the molecular mass and the elucidation of the compound's structure. High-resolution mass spectrometry can provide highly accurate mass measurements, which are crucial for confirming the elemental composition of a newly synthesized compound.

Note: As this guide focuses on the fundamental property of molecular weight, detailed experimental protocols for the synthesis or application of **tert-butyl 3-ethenylazetidine-1-carboxylate** are beyond its scope. Researchers should consult relevant synthetic chemistry literature for such procedures.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. tert-butyl 3-ethenylazetidine-1-carboxylate | CAS:1026796-78-0 | Ark Pharma Scientific Limited [arkpharmtech.com]
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